

A Technical Guide to the Application of Vitamin K1-d7 in Research

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Compound of Interest

Compound Name: Vitamin K1-d7

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Vitamin K1-d7**, a deuterated internal standard essential for the accurate quantification of Vitamin K1 in various biological matrices. Its primary application lies in mass spectrometry-based analytical methods, offering enhanced precision and reliability in research, clinical diagnostics, and drug development.

Introduction to Vitamin K1-d7

Vitamin K1-d7 is a stable isotope-labeled form of Vitamin K1 (phylloquinone), where seven hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS/MS).^{[1][2]} Its chemical properties are nearly identical to endogenous Vitamin K1, but its increased mass allows it to be distinguished by a mass spectrometer. This property is crucial for correcting variations in sample preparation and instrument response, leading to more accurate and precise measurements of Vitamin K1 levels.

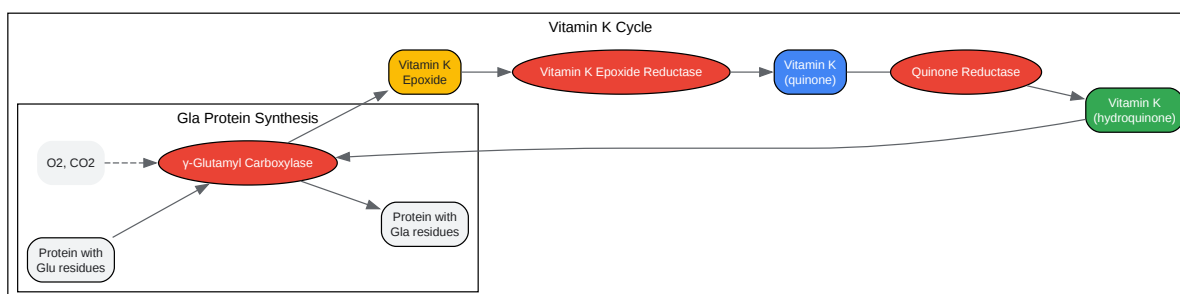
Commercial Availability and Specifications

Several commercial suppliers offer **Vitamin K1-d7** for research purposes. The product is typically supplied as a neat oil or in a solution. Key specifications from various suppliers are summarized below.

Supplier	CAS Number	Molecular Formula	Molecular Weight	Purity/Isotopic Enrichment
Cayman Chemical	1233937-39-7	C ₃₁ H ₃₉ D ₇ O ₂	457.7	≥99% deuterated forms (d ₁ -d ₇)[1]
MedchemExpress	1233937-39-7	C ₃₁ H ₃₉ D ₇ O ₂	Not Specified	Not Specified[2]
Cambridge Isotope Laboratories	1233937-39-7	C ₃₁ H ₃₉ D ₇ O ₂	457.74	99 atom % D, 97% Chemical Purity
BOC Sciences	1233937-39-7	C ₃₁ H ₃₉ D ₇ O ₂	457.74	≥95%; ≥97% atom D
Achemtek	1233937-39-7	C ₃₁ H ₃₉ D ₇ O ₂	457.74	98+%
Sigma-Aldrich	1233937-39-7	C ₃₁ D ₇ H ₃₉ O ₂	457.74	99 atom % D, 97% (CP Sum of E & Z Isomers)

The Role of Vitamin K1 in Biological Systems

Vitamin K1 is a fat-soluble vitamin that plays a crucial role as a cofactor for the enzyme gamma-glutamyl carboxylase. This enzyme catalyzes the post-translational modification of specific glutamate residues to gamma-carboxyglutamate (Gla) in a variety of proteins. These "Gla-proteins" are essential for several physiological processes.



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Caption: The Vitamin K cycle and its role in Gla-protein synthesis.

The carboxylation of these proteins is critical for their function, which includes:

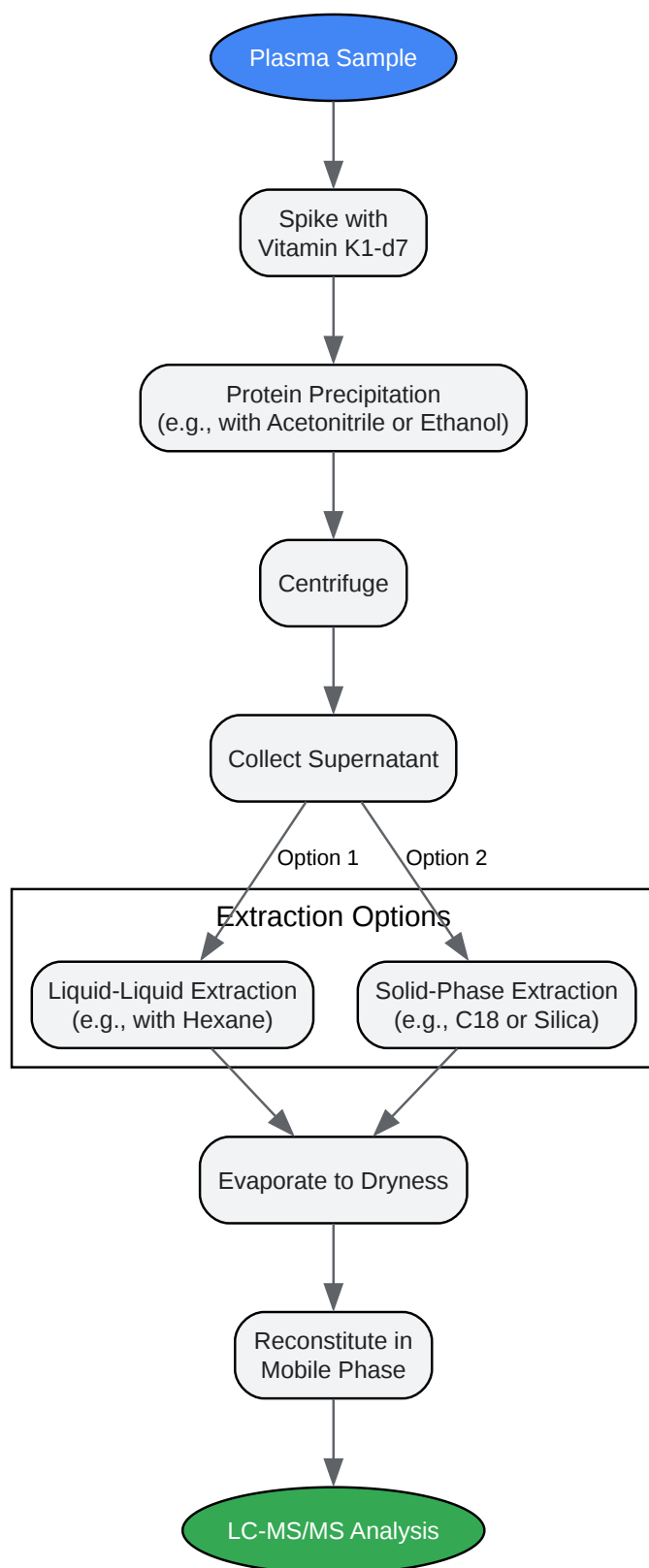
- Blood Coagulation: Several clotting factors (II, VII, IX, and X) and anticoagulant proteins (C and S) are Gla-proteins.
- Bone Metabolism: Osteocalcin, a Gla-protein found in bone, is involved in bone mineralization.
- Vascular Health: Matrix Gla-protein (MGP) helps to prevent the calcification of arteries.

Experimental Protocol: Quantification of Vitamin K1 in Human Plasma using LC-MS/MS

This section outlines a typical workflow for the analysis of Vitamin K1 in human plasma using **Vitamin K1-d7** as an internal standard. The protocol is a composite of methodologies described in the scientific literature.

Sample Preparation

The goal of sample preparation is to extract Vitamin K1 from the plasma matrix and remove interfering substances. Common techniques include protein precipitation (PPT), liquid-liquid extraction (LLE), and solid-phase extraction (SPE).



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Caption: General workflow for plasma sample preparation.

Detailed Steps:

- **Internal Standard Spiking:** To a known volume of plasma (e.g., 500 μ L), add a precise amount of **Vitamin K1-d7** internal standard solution.
- **Protein Precipitation:** Add a protein precipitating agent like acetonitrile or ethanol to the plasma sample. Vortex mix and then centrifuge to pellet the precipitated proteins.
- **Extraction:**
 - **Liquid-Liquid Extraction (LLE):** Transfer the supernatant to a new tube and add an immiscible organic solvent such as hexane. Vortex to extract the lipids, including Vitamin K1, into the organic layer.
 - **Solid-Phase Extraction (SPE):** Alternatively, the supernatant can be loaded onto an SPE cartridge (e.g., C18) to selectively retain Vitamin K1 while other components are washed away. The Vitamin K1 is then eluted with an appropriate solvent.
- **Evaporation and Reconstitution:** The organic extract is evaporated to dryness under a stream of nitrogen. The residue is then reconstituted in a small volume of the initial mobile phase for LC-MS/MS analysis.

Liquid Chromatography

The reconstituted sample is injected into an HPLC or UHPLC system to separate Vitamin K1 from other components before it enters the mass spectrometer.

Typical LC Parameters:

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	Water with 0.1% formic acid or an ammonium salt
Mobile Phase B	Methanol or acetonitrile with 0.1% formic acid
Gradient	A gradient from a lower to a higher percentage of Mobile Phase B is typically used to elute the analytes.
Flow Rate	0.2 - 0.5 mL/min
Column Temperature	40 - 50 $^{\circ}$ C

Mass Spectrometry

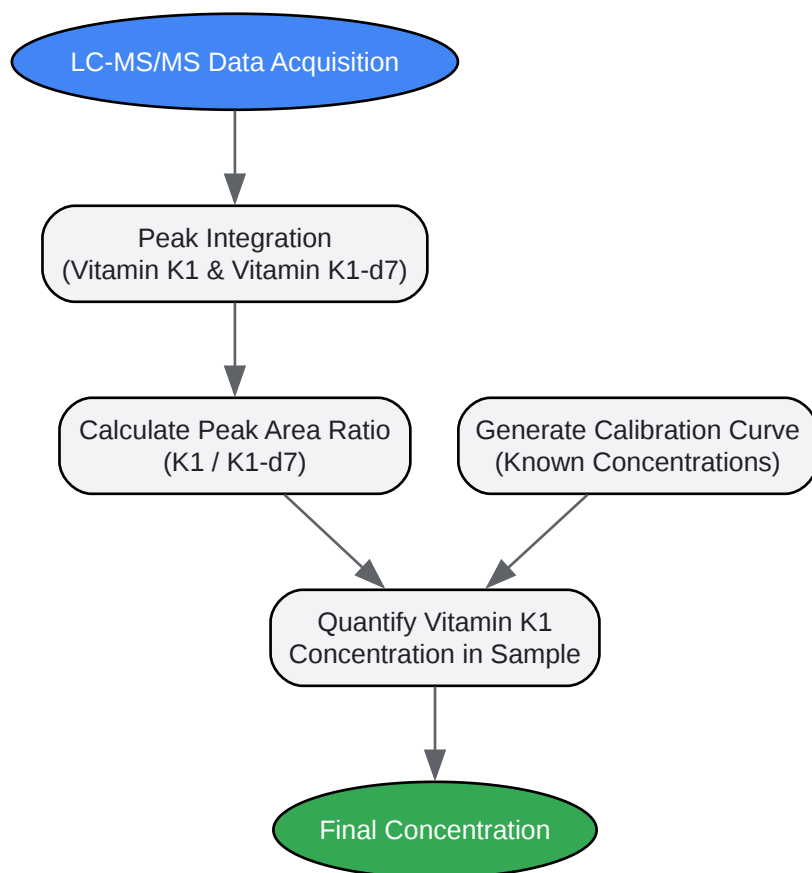
The eluent from the LC column is introduced into the mass spectrometer, which is typically a triple quadrupole instrument operated in Multiple Reaction Monitoring (MRM) mode for high selectivity and sensitivity.

Typical MS Parameters:

Parameter	Value
Ionization Mode	Atmospheric Pressure Chemical Ionization (APCI) or Electrospray Ionization (ESI) in positive ion mode.
MRM Transitions	Specific precursor-to-product ion transitions are monitored for both Vitamin K1 and Vitamin K1-d7.
Vitamin K1	e.g., m/z 451.3 $\rightarrow$ 187.3
Vitamin K1-d7	e.g., m/z 458.3 $\rightarrow$ 194.3

Data Analysis and Interpretation

The concentration of Vitamin K1 in the original sample is determined by calculating the ratio of the peak area of the endogenous Vitamin K1 to the peak area of the **Vitamin K1-d7** internal standard. This ratio is then compared to a calibration curve generated by analyzing samples with known concentrations of Vitamin K1 and a fixed concentration of the internal standard.



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Caption: Logical flow of data analysis for quantification.

Conclusion

Vitamin K1-d7 is an indispensable tool for researchers and scientists requiring accurate and precise quantification of Vitamin K1. Its use as an internal standard in LC-MS/MS methods minimizes the impact of sample matrix effects and procedural variability, ensuring high-quality data for studies in nutrition, pharmacology, and clinical diagnostics. The methodologies outlined

in this guide provide a robust framework for the successful implementation of **Vitamin K1-d7** in a research setting.

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References

- 1. A concise review of quantification methods for determination of vitamin K in various biological matrices - PMC [pmc.ncbi.nlm.nih.gov]
- 2. bevital.no [bevital.no]
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